

Synthesis of Methyl 6-methoxypicolinate: An Application Note and Detailed Protocol

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Compound of Interest

Compound Name: **Methyl 6-methoxypicolinate**

Cat. No.: **B1340530**

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This document provides a comprehensive, step-by-step protocol for the chemical synthesis of **Methyl 6-methoxypicolinate**, a valuable building block in the development of novel pharmaceutical agents. The synthesis is presented in a two-step sequence, commencing with the esterification of 6-chloropicolinic acid to yield the intermediate, Methyl 6-chloropicolinate, followed by a nucleophilic aromatic substitution to introduce the methoxy group.

Chemical Reaction Scheme

The overall synthesis pathway is illustrated below:

Step 1: Esterification ``` Cl-C₅H₃N-COOH + CH₃OH --(H₂SO₄, Reflux)--> Cl-C₅H₃N-COOCH₃ + H₂O (6-chloropicolinic acid) (Methanol) (Methyl 6-chloropicolinate)

Cl-C₅H₃N-COOCH₃ + NaOCH₃ --(Methanol, Reflux)--> CH₃O-C₅H₃N-COOCH₃ + NaCl (Methyl 6-chloropicolinate) (Sodium methoxide) (**Methyl 6-methoxypicolinate**)

Caption: Workflow for the two-step synthesis of **Methyl 6-methoxypicolinate**.

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